

Application Notes and Protocols for Nitrosyl Cyanide (ONCN)

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Compound of Interest

Compound Name: Nitrosyl cyanide

CAS No.: 4343-68-4

Cat. No.: B1207669

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Introduction

This document provides an overview of the synthesis and reactivity of **nitrosyl cyanide** (ONCN), a reagent with the potential for introducing both nitrosyl (NO) and cyanide (CN) functionalities, primarily through cycloaddition reactions. It is important to note that while often searched for as "oxynitrilocyanide," the scientifically accurate term for the ONCN structure is **nitrosyl cyanide**. This reagent is distinct from inorganic cyanate (OCN^-). Published research on the general applicability of **nitrosyl cyanide** as a routine nitrosylating or cyanating agent is limited; its most well-documented use is in [4+2] cycloaddition reactions with conjugated dienes.

These notes also provide a brief overview of common laboratory techniques for the introduction of nitrosyl and cyanide groups using other, more established reagents, for the benefit of researchers in organic synthesis and drug development.

Nitrosyl Cyanide (ONCN): Synthesis and Reactivity

Nitrosyl cyanide is a reactive dienophile that can be prepared in situ from nitrosyl chloride and silver cyanide at low temperatures.^[1] Its primary application is in 1,4-cycloaddition reactions with conjugated dienes to yield 2-cyano-3,6-dihydro-2H-1,2-oxazines.^[1]

Synthesis of Nitrosyl Cyanide (ONCN)

A general protocol for the in-situ generation of **nitrosyl cyanide** can be adapted from the described reaction with dienes.^[1]

Protocol 1: In-situ Generation of **Nitrosyl Cyanide**

Materials:

- Nitrosyl chloride (NOCl)
- Silver cyanide (AgCN)
- Anhydrous organic solvent (e.g., dichloromethane, diethyl ether) cooled to low temperatures (e.g., -78 °C)
- Stirring apparatus
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere, suspend silver cyanide in a minimal amount of cold, anhydrous solvent.
- Cool the suspension to -78 °C using a dry ice/acetone bath.
- Slowly add a solution of nitrosyl chloride in the same anhydrous solvent to the stirred suspension. The reaction is typically rapid.
- The resulting solution containing **nitrosyl cyanide** is used immediately in subsequent reactions.

Note: **Nitrosyl cyanide** is unstable and should be prepared and used in situ.

Application of Nitrosyl Cyanide in [4+2] Cycloaddition Reactions

Nitrosyl cyanide reacts with conjugated dienes to form heterocyclic compounds. This reaction has been demonstrated with various dienes, including buta-1,3-diene and its derivatives.^[1]

Protocol 2: [4+2] Cycloaddition of **Nitrosyl Cyanide** with a Conjugated Diene

Materials:

- In-situ generated solution of **nitrosyl cyanide** (from Protocol 1)
- Conjugated diene (e.g., buta-1,3-diene, 2,3-dimethylbuta-1,3-diene)
- Anhydrous organic solvent
- Quenching solution (e.g., saturated sodium bicarbonate)
- Drying agent (e.g., anhydrous magnesium sulfate)
- Rotary evaporator
- Chromatography setup for purification

Procedure:

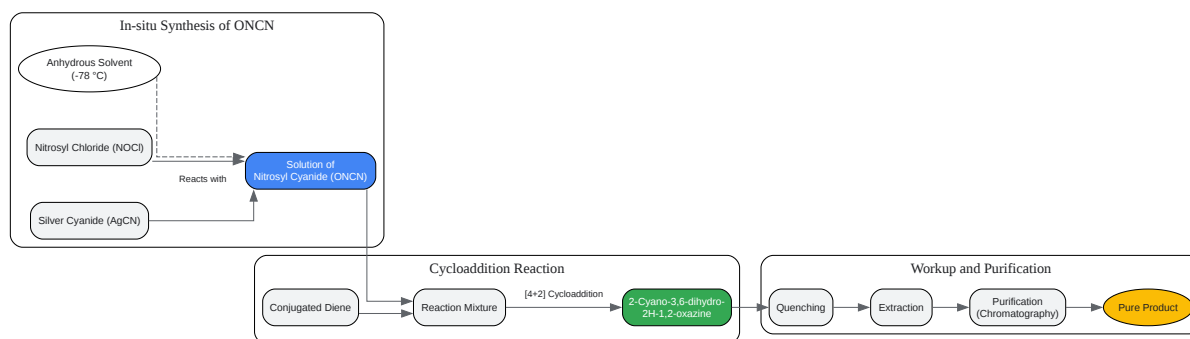
- To the cold (-78 °C) solution of in-situ generated **nitrosyl cyanide**, slowly add a solution of the conjugated diene in the same anhydrous solvent.
- Allow the reaction mixture to stir at low temperature for a specified time, monitoring the reaction progress by a suitable method (e.g., TLC).
- Upon completion, quench the reaction by carefully adding a cold quenching solution.
- Allow the mixture to warm to room temperature.
- Separate the organic layer, wash with brine, and dry over an anhydrous drying agent.

- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography to obtain the desired 2-cyano-3,6-dihydro-2H-1,2-oxazine.

Table 1: Examples of Dienes in Cycloaddition with **Nitrosyl Cyanide**[\[1\]](#)

Diene	Product
Buta-1,3-diene	2-Cyano-3,6-dihydro-2H-1,2-oxazine
2,3-Dimethylbuta-1,3-diene	2-Cyano-4,5-dimethyl-3,6-dihydro-2H-1,2-oxazine
1-Methoxycarbonyl-4-methylbuta-1,3-diene	Corresponding substituted 2-cyano-3,6-dihydro-2H-1,2-oxazine
1-Cyano-4-methylbuta-1,3-diene	Corresponding substituted 2-cyano-3,6-dihydro-2H-1,2-oxazine
1,4-Bisethoxycarbonylbuta-1,3-diene	Corresponding substituted 2-cyano-3,6-dihydro-2H-1,2-oxazine
Thebaine	A single adduct, convertible to 14-cyanamidocodeinone

Workflow for Nitrosyl Cyanide Synthesis and Application



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Caption: Workflow for the synthesis and reaction of **nitrosyl cyanide**.

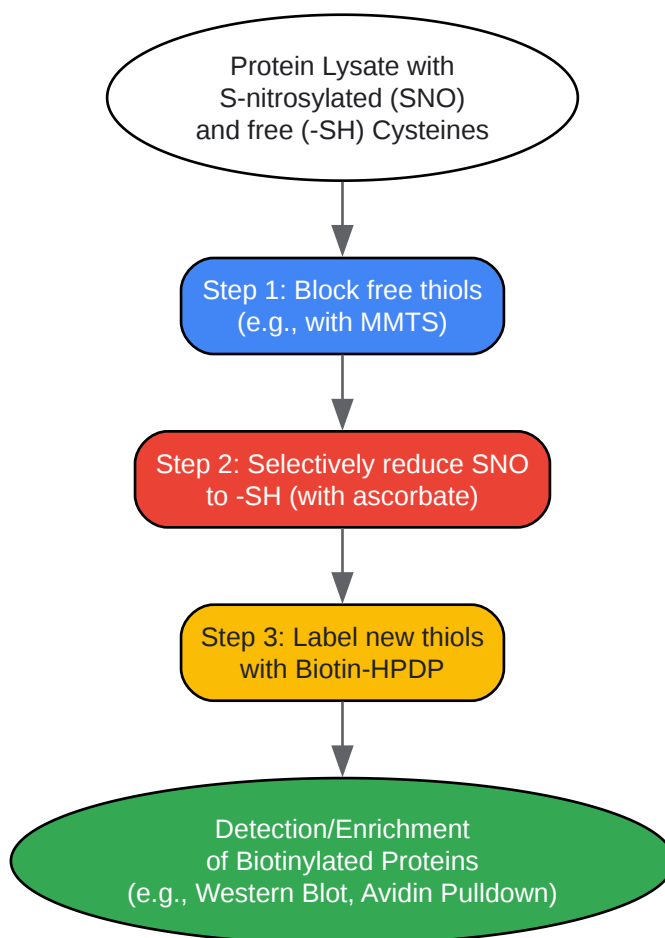
General Methods for Introducing Nitrosyl Groups (S-Nitrosylation)

S-nitrosylation is a significant post-translational modification where a nitrosyl group is added to the thiol side chain of a cysteine residue in a protein.[2] Various methods exist to study and induce S-nitrosylation.

Overview of S-Nitrosylation Detection: The Biotin-Switch Technique (BST)

The Biotin-Switch Technique is a widely used method to detect S-nitrosylated proteins.[3] It involves three main steps: blocking free thiols, selectively reducing S-nitrosothiols to thiols, and

then labeling these newly formed thiols with a biotin tag for detection or enrichment.[3]



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Caption: The Biotin-Switch Technique workflow for detecting S-nitrosylation.

General Methods for Introducing Cyanide Groups (Cyanation)

The introduction of a cyanide group is a fundamental transformation in organic synthesis, as nitriles are versatile intermediates for various functional groups.[4] Numerous methods for cyanation exist, often employing safer alternatives to highly toxic cyanide salts.[5]

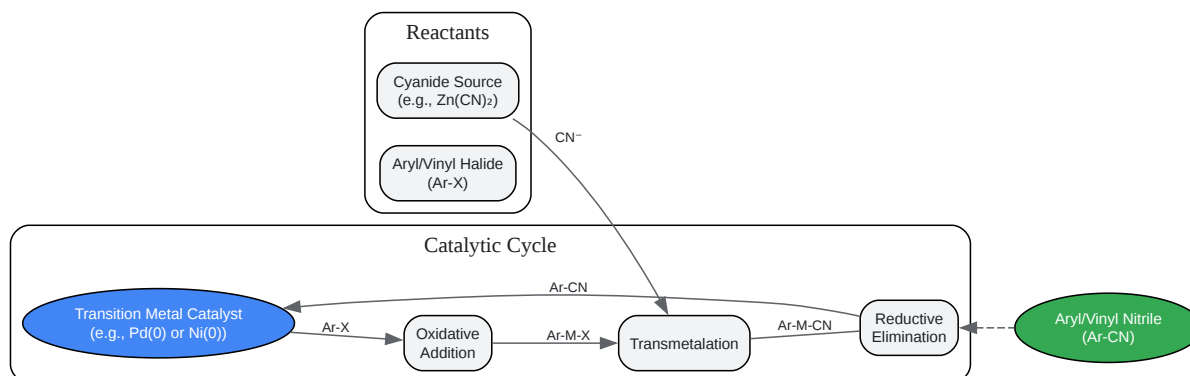
Common Cyanation Strategies

Modern cyanation reactions often utilize transition-metal catalysis to couple aryl or vinyl halides/triflates with a cyanide source.[5] Other methods include the cyanation of C-H bonds[6][7] and the use of cyanohydrins.[8][9]

Table 2: Selected Modern Cyanation Methods

Method	Substrate	Cyanide Source	Catalyst/Reagent	Reference
Palladium- or Nickel-catalyzed Cross-Coupling	Aryl/Vinyl Halides or Triflates	KCN, NaCN, Zn(CN) ₂ , TMSCN	Pd or Ni catalyst with ligands	[5]
Copper-catalyzed Cyanation	Alkenyl Iodides	Acetone Cyanohydrin	CuI with 1,10-phenanthroline	[10]
Electrophilic C-H Cyanation	Electron-rich Aromatics/Heterocycles	Sodium Cyanate (NaOCN)	Organophosphorus catalyst	[6][7]
Cyanohydrin Formation	Aldehydes and Ketones	HCN, TMSCN	Base or Lewis acid catalyst	[8][9]

Generalized Workflow for Transition Metal-Catalyzed Cyanation



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Caption: A simplified representation of a transition metal-catalyzed cyanation reaction.

Drug Development and Safety Considerations

The introduction of nitrosyl and cyanide groups can significantly impact the pharmacological properties of a molecule. Researchers in drug development should consider the potential for these groups to modulate biological activity, for example, through interactions with metalloproteins or by serving as precursors to other functional groups.^{[11][12]}

Safety:

- **Nitrosylating Agents:** Many nitrosylating agents are reactive and should be handled with care in a well-ventilated fume hood.
- **Cyanide Sources:** Cyanide salts and hydrogen cyanide are highly toxic. Protocols using these reagents must be performed with extreme caution, following all institutional safety guidelines. Safer alternatives, such as acetone cyanohydrin or metal cyanides with lower toxicity, are preferred when possible.^{[5][10]} Always have an appropriate quenching agent and emergency plan in place.

For further information on the nonclinical development of pharmaceuticals, consulting FDA guidelines is recommended.^[13]

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